

# Application Notes and Protocols: SR 1824 Reagent

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SR 1824

Cat. No.: B591233

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## Introduction

**SR 1824** is a potent and selective non-agonist ligand for the Peroxisome Proliferator-Activated Receptor gamma (PPAR $\gamma$ ).<sup>[1]</sup> Unlike traditional thiazolidinedione (TZD) antidiabetic drugs such as rosiglitazone and pioglitazone, **SR 1824** does not act as a classical agonist of PPAR $\gamma$ . Instead, its primary mechanism of action is to block the cyclin-dependent kinase 5 (Cdk5)-mediated phosphorylation of PPAR $\gamma$  at serine 273 (S273).<sup>[1][2]</sup> This phosphorylation event is linked to the dysregulation of gene expression observed in obesity and insulin resistance.<sup>[1]</sup> By specifically inhibiting this phosphorylation, **SR 1824** offers a novel therapeutic strategy for type 2 diabetes and other metabolic disorders, potentially avoiding the side effects associated with full PPAR $\gamma$  agonism.<sup>[2]</sup>

## Chemical Properties and Storage

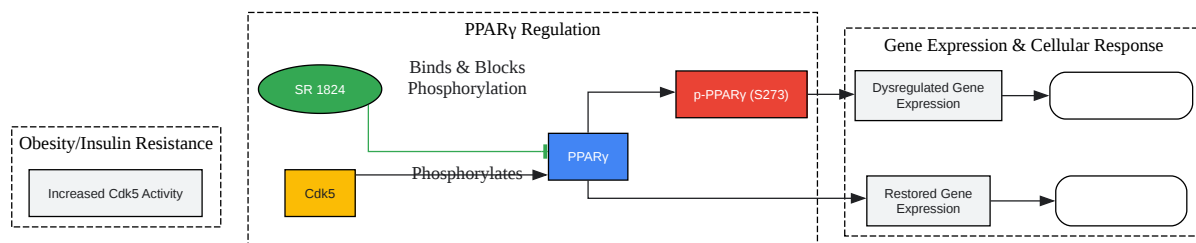
**SR 1824** is a crystalline solid with the molecular formula  $C_{33}H_{29}BrN_2O_3$  and a molecular weight of 581.5 g/mol.<sup>[3]</sup>

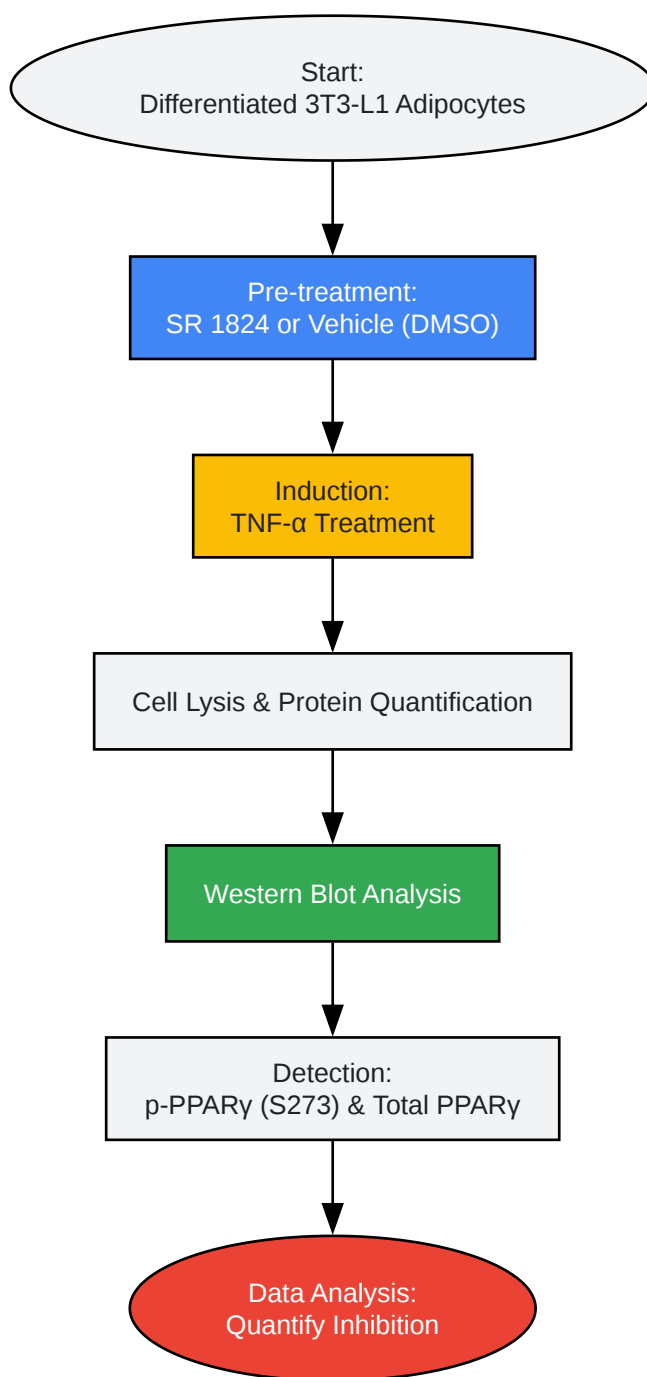
Property	Value	Source
Molecular Formula	C <sub>33</sub> H <sub>29</sub> BrN <sub>2</sub> O <sub>3</sub>	[3]
Molecular Weight	581.5 g/mol	[3]
Appearance	Crystalline solid	[3]
Purity	≥98%	Apexbt
Storage Temperature	-20°C	[1]
Solubility	30 mg/mL in DMSO30 mg/mL in DMF30 mg/mL in Ethanol	[3]
Ki for PPAR $\gamma$	10 nM	[1]

Note: For long-term storage, it is recommended to store **SR 1824** as a solid at -20°C. Stock solutions in solvents such as DMSO, DMF, or ethanol should be prepared fresh for optimal performance. While some vendors suggest short-term storage of solutions, long-term storage is generally not recommended.[1]

## Mechanism of Action

In metabolic disease states such as obesity, increased activity of Cdk5 leads to the phosphorylation of PPAR $\gamma$  at S273. This post-translational modification alters the transcriptional activity of PPAR $\gamma$ , contributing to insulin resistance. **SR 1824** binds to PPAR $\gamma$  and induces a conformational change that prevents its phosphorylation by Cdk5, without activating the receptor in the classical sense. This selective inhibition of phosphorylation restores the expression of key genes involved in insulin sensitization, such as Adiponectin.[1][2]





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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)